

A Technical Guide to Commercial Sourcing of Desmopressin-d5 for Research Applications

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Compound of Interest

Compound Name: Desmopressin-d5

Cat. No.: B15351990

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of commercially available **Desmopressin-d5**, a critical reagent for bioanalytical and pharmacokinetic studies. **Desmopressin-d5** serves as a stable isotope-labeled internal standard for the accurate quantification of Desmopressin in biological matrices. This document outlines key suppliers, technical specifications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Introduction to Desmopressin-d5

Desmopressin is a synthetic analogue of the natural human hormone arginine vasopressin, used clinically for its antidiuretic effects. In a research context, particularly in drug development and clinical pharmacology, precise measurement of Desmopressin concentrations in plasma or other biological fluids is crucial.

Desmopressin-d5 is a deuterated version of Desmopressin, where five hydrogen atoms on the phenylalanine residue have been replaced with deuterium. This isotopic substitution results in a molecule that is chemically identical to Desmopressin but has a higher molecular weight. Its near-identical physicochemical properties, including extraction recovery and chromatographic retention time, make it an ideal internal standard for mass spectrometry-based quantification, correcting for variability during sample preparation and analysis.

Commercial Suppliers and Technical Specifications

Several chemical suppliers provide **Desmopressin-d5** for research purposes. While specific quantitative data such as chemical and isotopic purity are detailed in the lot-specific Certificate of Analysis (CoA) provided upon purchase, the following table summarizes the generally available technical information from various suppliers. Researchers are advised to request a CoA from the supplier for detailed specifications.

Supplier Name	Catalog Number (Example)	Molecular Formula	Molecular Weight (g/mol)	Stated Purity/Notes
Pharmaffiliates	PA STI 028920	C ₄₆ H ₅₉ D ₅ N ₁₄ O ₁₂ S ₂	1074.25	White to Off-White Crystalline Solid. Sample CoA available. [1]
VIVAN Life Sciences	VLDL-00290	C ₄₆ H ₅₉ D ₅ N ₁₄ O ₁₂ S ₂	1074.24	CoA, MASS, NMR, and HPLC data provided with the compound. [2]
Alentris Research	ALN-D062D01	C ₄₆ H ₅₉ D ₅ N ₁₄ O ₁₂ S ₂	1074.3	Inquire for stock status. [3]
Axios Research	AR-D01415	C ₄₆ H ₅₉ D ₅ N ₁₄ O ₁₂ S ₂	1074.27	Used as a reference standard, compliant with regulatory guidelines. [4]
Simson Pharma	D980001	C ₄₆ H ₅₉ D ₅ N ₁₄ O ₁₂ S ₂	1074.25	Accompanied by Certificate of Analysis.
Toronto Research Chemicals (TRC)	Varies	Varies	Varies	A leading supplier of stable isotope-labeled compounds; provides a full analytical data package with products. [5] [6]
Santa Cruz Biotechnology	Varies	Varies	Varies	A major chemical supplier for research use; lot-

specific data is available on the CoA.

Cayman Chemical

Varies

Varies

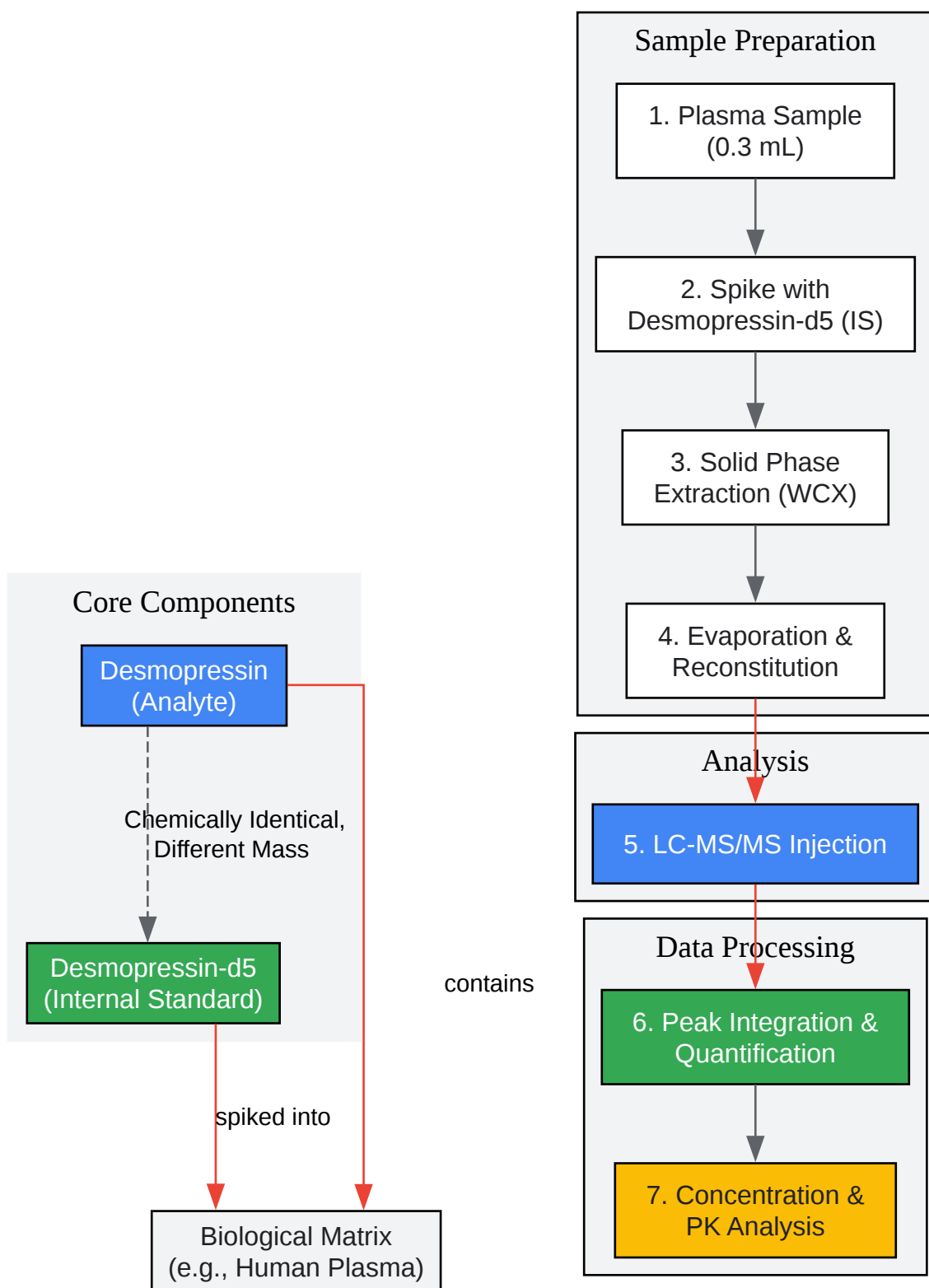
Varies

Provides research chemicals; for comparison, their non-labeled Desmopressin is offered at $\geq 95\%$ purity.^[7]^[8]

Note: Catalog numbers and availability are subject to change. Researchers should verify with the individual suppliers.

Logical Relationship and Application

Desmopressin-d5's primary role is as an internal standard (IS) in quantitative bioanalysis. The diagram below illustrates the logical relationship between the analyte (Desmopressin) and its deuterated analogue.



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